

An In-depth Technical Guide to Ethyl 3-(3-nitrophenyl)-3-oxopropanoate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate**, a β -keto ester of interest in synthetic and medicinal chemistry. This document details the compound's chemical properties, a robust synthesis protocol via Claisen condensation, and an exploration of its potential biological activities based on structurally related compounds. All quantitative data is presented in structured tables, and detailed experimental methodologies are provided. Visual diagrams generated using Graphviz illustrate the synthetic workflow and a speculative biological signaling pathway.

Chemical Properties and Data

Ethyl 3-(3-nitrophenyl)-3-oxopropanoate is a solid organic compound. Its chemical structure and key properties are summarized below.



Property	Value	Reference
CAS Number	52119-38-7	[1]
Molecular Formula	C11H11NO5	[1]
Molecular Weight	237.21 g/mol	[1]
Melting Point	75-77 °C	[1]
Appearance	Light yellow solid	[1]

Synthesis of Ethyl 3-(3-nitrophenyl)-3-oxopropanoate

The primary route for the synthesis of **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate** is a Claisen condensation reaction between m-nitrobenzoyl chloride and the potassium salt of monoethyl malonate.[1]

Experimental Protocol

Materials:

- Monoethyl malonate potassium salt (21.4 g, 126 mmol)
- Acetonitrile (150 mL)
- Triethylamine (18.3 mL, 132 mmol)
- Magnesium chloride (14.2 g, 149 mmol)
- m-Nitrobenzoyl chloride (11.1 g, 59.8 mmol)
- 1N HCl solution (100 mL)
- Ethyl acetate (200 mL)
- Water (100 mL)



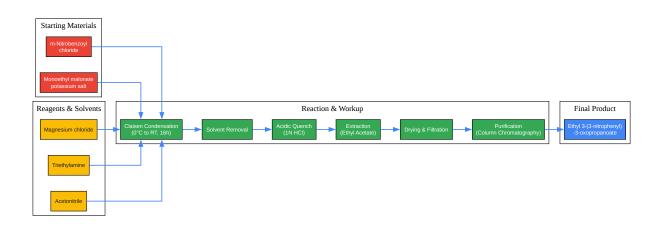
- Anhydrous magnesium sulfate
- n-hexane
- Nitrogen gas

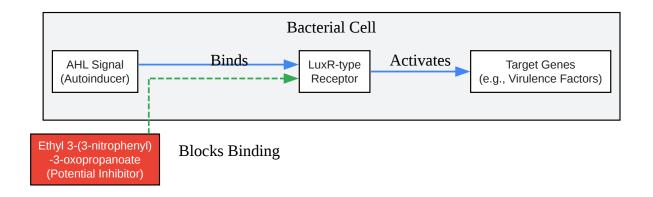
Procedure:

- Suspend monoethyl malonate potassium salt in acetonitrile at 0 °C in a flask under a nitrogen atmosphere.
- Sequentially add triethylamine and magnesium chloride to the suspension.
- Stir the mixture at room temperature for 150 minutes.
- Slowly add m-nitrobenzoyl chloride to the reaction mixture.
- Continue stirring at room temperature for 16 hours.
- After the reaction is complete, remove the solvent by concentration under reduced pressure.
- · Quench the reaction by adding 1N HCl solution.
- Extract the product with ethyl acetate (2 x 100 mL).
- Combine the organic layers and wash with water.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography using a mixture of n-hexane and ethyl acetate (4:1) as the eluent.
- The final product, **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate**, is obtained as a light yellow solid with a reported yield of 95% (14.1 g).[1]

Synthesis Workflow







Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. ETHYL 3-(3-NITROPHENYL)-3-OXOPROPANOATE | 52119-38-7 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 3-(3-nitrophenyl)-3-oxopropanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266669#discovery-of-ethyl-3-3-nitrophenyl-3-oxopropanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com